

Application Notes and Protocols: 2-(2-Hydroxyethoxy)benzoic Acid in Organic Synthesis

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Compound of Interest

Compound Name: 2-(2-Hydroxyethoxy)benzoic acid

CAS No.: 55211-84-2

Cat. No.: B1274192

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

2-(2-Hydroxyethoxy)benzoic acid is a versatile bifunctional molecule that serves as a valuable starting material in a variety of organic syntheses. Its structure, featuring a carboxylic acid and a primary alcohol separated by an ether linkage on an aromatic scaffold, allows for selective transformations at three distinct reactive sites. This unique arrangement opens pathways to a diverse range of molecular architectures, from simple esters and ethers to complex heterocyclic systems. This guide provides an in-depth exploration of its synthetic utility, complete with detailed protocols, mechanistic insights, and practical considerations for its application in research and development.

The strategic positioning of the hydroxyl and carboxyl groups allows for intramolecular reactions, leading to the formation of medium-sized heterocyclic rings, which are of significant

interest in medicinal chemistry. Furthermore, the differential reactivity of the functional groups enables sequential modifications, making it a key building block for the synthesis of complex target molecules, including active pharmaceutical ingredients (APIs).

Physicochemical Properties

A clear understanding of the physical and chemical properties of **2-(2-Hydroxyethoxy)benzoic acid** is crucial for its effective use in synthesis.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₄	
Molecular Weight	182.17 g/mol	
Appearance	White to off-white solid	
Melting Point	~220 °C	Biosynth
Solubility	Soluble in polar organic solvents	
CAS Number	55211-84-2	

Synthetic Applications & Protocols

The dual functionality of **2-(2-Hydroxyethoxy)benzoic acid** allows for a range of synthetic transformations. The following sections detail key reactions and provide step-by-step protocols.

Esterification of the Carboxylic Acid Group

The carboxylic acid moiety is readily esterified under standard Fischer esterification conditions. This reaction is fundamental for modifying the polarity and reactivity of the molecule, or for protecting the carboxylic acid during subsequent reactions on the hydroxyl group.

- **Excess Alcohol:** Using the alcohol as the solvent drives the equilibrium towards the ester product, in accordance with Le Chatelier's principle.
- **Acid Catalyst:** A strong acid catalyst, such as sulfuric acid, protonates the carbonyl oxygen of the carboxylic acid, increasing its electrophilicity and facilitating nucleophilic attack by the

alcohol.[1]

- Reflux Conditions: Heating the reaction mixture to reflux increases the reaction rate, allowing equilibrium to be reached more quickly.[2]

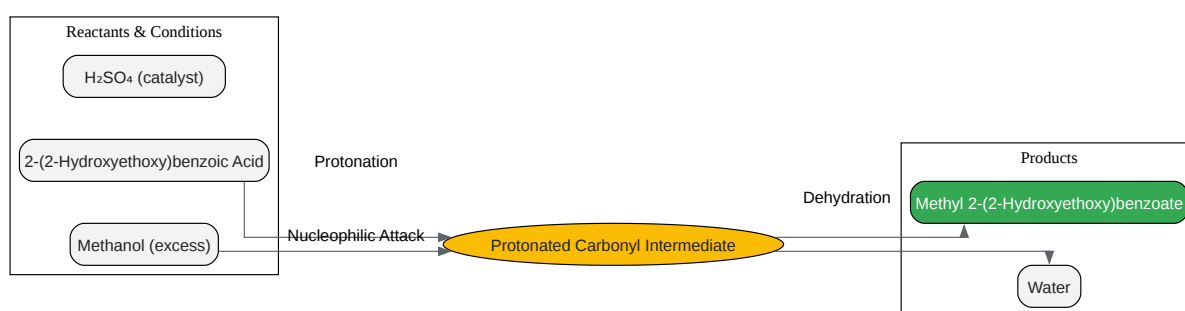
Materials:

- **2-(2-Hydroxyethoxy)benzoic acid** (1.82 g, 10 mmol)
- Methanol (30 mL)
- Concentrated Sulfuric Acid (0.5 mL)
- Dichloromethane
- Saturated Sodium Bicarbonate Solution
- Brine
- Anhydrous Magnesium Sulfate

Procedure:

- In a 100 mL round-bottom flask, suspend **2-(2-Hydroxyethoxy)benzoic acid** in methanol.
- Carefully add concentrated sulfuric acid dropwise with stirring.
- Attach a reflux condenser and heat the mixture to a gentle reflux for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Cool the reaction mixture to room temperature and remove the excess methanol under reduced pressure.
- Dilute the residue with dichloromethane (50 mL) and transfer to a separatory funnel.
- Wash the organic layer with water (2 x 30 mL), followed by saturated sodium bicarbonate solution (2 x 30 mL) to neutralize the excess acid, and finally with brine (30 mL).

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude ester.
- Purify the product by column chromatography on silica gel (ethyl acetate/hexane gradient) to afford pure methyl 2-(2-hydroxyethoxy)benzoate.



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Caption: Fischer Esterification Workflow.

Etherification of the Hydroxyl Group

The primary hydroxyl group can be readily converted to an ether via the Williamson ether synthesis. This reaction involves the deprotonation of the alcohol to form an alkoxide, which then acts as a nucleophile to displace a halide from an alkyl halide.^{[3][4]}

- **Strong Base:** A strong base, such as sodium hydride (NaH), is required to deprotonate the alcohol to form the more nucleophilic alkoxide.
- **Anhydrous Conditions:** The reaction must be carried out under anhydrous conditions as the strong base and the resulting alkoxide will react with any water present.

- Primary Alkyl Halide: The use of a primary alkyl halide is preferred to minimize competing elimination reactions (E2) that can occur with secondary and tertiary halides.[3]

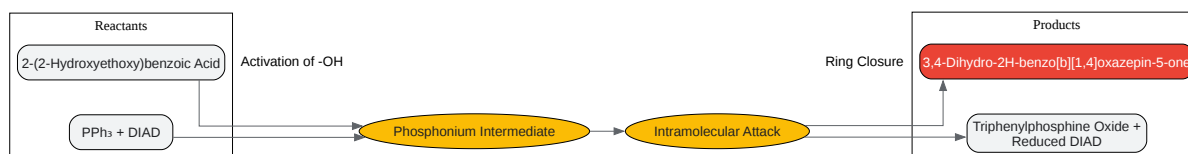
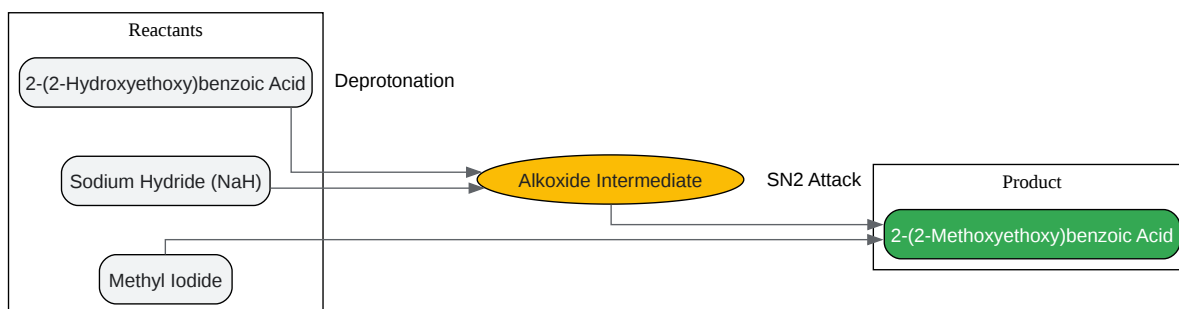
Materials:

- **2-(2-Hydroxyethoxy)benzoic acid** (1.82 g, 10 mmol)
- Sodium Hydride (60% dispersion in mineral oil, 0.44 g, 11 mmol)
- Anhydrous Tetrahydrofuran (THF) (40 mL)
- Methyl Iodide (0.68 mL, 11 mmol)
- 1 M Hydrochloric Acid
- Ethyl Acetate
- Brine
- Anhydrous Sodium Sulfate

Procedure:

- To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen), add **2-(2-Hydroxyethoxy)benzoic acid** and anhydrous THF.
- Cool the solution to 0 °C in an ice bath.
- Carefully add sodium hydride portion-wise. Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 30 minutes.
- Cool the mixture back to 0 °C and add methyl iodide dropwise.
- Allow the reaction to warm to room temperature and stir overnight. Monitor by TLC.
- Quench the reaction by the slow addition of water at 0 °C.
- Acidify the mixture to pH ~2 with 1 M HCl.

- Extract the product with ethyl acetate (3 x 40 mL).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to yield 2-(2-methoxyethoxy)benzoic acid.



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- 4. chem.libretexts.org [chem.libretexts.org]
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